

A Comprehensive Technical Guide to the Safe Handling of H-Lys(Boc)-OH

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Compound of Interest

Compound Name: (S)-2-Amino-6-((tert-butoxycarbonyl)amino)hexanoic acid

Cat. No.: B556987

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for H-Lys(Boc)-OH (Nε-tert-Butoxycarbonyl-L-lysine), a critical building block in peptide synthesis and various research applications. Adherence to proper safety protocols is paramount when handling this compound to ensure personnel safety and maintain experimental integrity. This document summarizes key safety information from various Safety Data Sheets (SDS) and provides a logical workflow for its safe handling.

Core Safety & Physicochemical Data

Quantitative data regarding the physical, chemical, and safety properties of H-Lys(Boc)-OH are summarized below for easy reference and comparison.

Physical and Chemical Properties

Property	Value	Source
CAS Number	2418-95-3	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₄	[1] [2] [3] [4] [5]
Molecular Weight	246.30 g/mol	[2] [3] [5] [6]
Appearance	White to off-white crystalline powder or solid	[1] [3] [7] [8] [9]
Melting Point	244 - 250 °C (decomposes)	[3] [6] [7] [8] [9] [10]
Boiling Point	~389.3 °C (estimated)	[3] [10]
Density	~1.13 g/cm ³ (estimated)	[3] [10]
Solubility	Slightly soluble in water. Soluble in DMSO and acetic acid.	[2] [6] [7] [8]
Optical Rotation	[α] _{20/D} +15° to +18° (c=1 in acetic acid)	[6] [9] [10]
Flash Point	~203.5 °C	[3]
Storage Temperature	2-8°C, desiccated and protected from light	[3] [6] [9] [11]

Toxicological and Hazard Information

Comprehensive toxicological data for H-Lys(Boc)-OH is not readily available in the provided search results. However, the substance is generally not classified as hazardous.[\[12\]](#)[\[13\]](#)

Hazard Category	Information	Source
Acute Toxicity	No data available. Not expected to be acutely toxic.	[1][11]
Skin Corrosion/Irritation	May cause skin irritation.	[14]
Serious Eye Damage/Irritation	May cause serious eye irritation.	[14]
Respiratory/Skin Sensitization	No data available.	[1]
Germ Cell Mutagenicity	No data available.	[1]
Carcinogenicity	Not identified as a carcinogen by IARC, NTP, or OSHA.	[1]
Reproductive Toxicity	No information available.	[11]
Specific Target Organ Toxicity	May cause respiratory irritation.	[14]

Fire and Explosion Hazards

Hazard	Details	Source
Flammability	Combustible solid.	[6][15]
Suitable Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[1][12]
Hazardous Combustion Products	Carbon oxides, Nitrogen oxides (NOx).	[1]
Special Firefighting Procedures	Wear self-contained breathing apparatus (SCBA) and full protective gear.	[1][12]
Explosion Hazard	Enrichment of fine dust can lead to a risk of dust explosion.	[13]

Experimental Protocols

Detailed experimental protocols for determining the safety parameters of H-Lys(Boc)-OH are not explicitly provided in standard Safety Data Sheets. The data presented are typically generated using standardized methodologies, such as those established by the OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals.

For instance:

- **Melting Point:** Determined using a capillary melting point apparatus, following a method like OECD Guideline 102.
- **Water Solubility:** Assessed using a method such as the flask method described in OECD Guideline 105.
- **Acute Toxicity:** While not available for this specific compound, studies would typically follow OECD Guidelines for oral, dermal, or inhalation toxicity (e.g., OECD 420, 402, 403).

Researchers should consult these standardized guidelines for detailed experimental procedures.

Safe Handling and Emergency Procedures

Based on the available safety data, a logical workflow for handling H-Lys(Boc)-OH is essential.

Personal Protective Equipment (PPE) and Engineering Controls

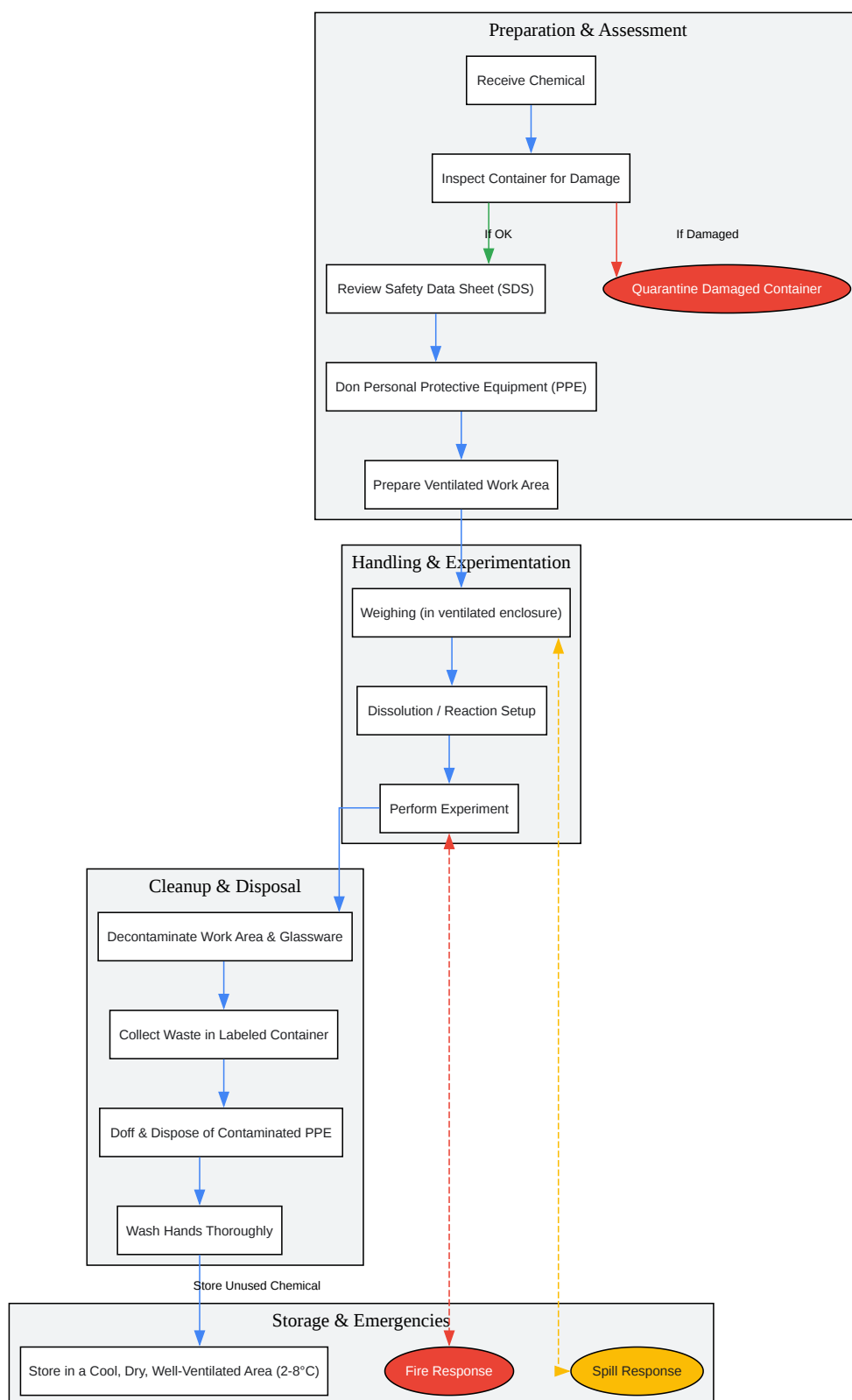
- **Engineering Controls:** Use in a well-ventilated area. Local exhaust ventilation is recommended where dust is generated.[\[11\]](#)
- **Eye/Face Protection:** Wear safety glasses with side-shields or goggles.[\[1\]](#)[\[6\]](#)[\[14\]](#)
- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[\[1\]](#)[\[6\]](#)[\[12\]](#)[\[14\]](#)
- **Respiratory Protection:** For operations generating significant dust, a NIOSH-approved N95 respirator is recommended.[\[6\]](#)[\[15\]](#)

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[1\]](#)[\[12\]](#)
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation occurs.[\[1\]](#)[\[12\]](#)[\[14\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[\[1\]](#)[\[12\]](#)[\[14\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[\[1\]](#)[\[11\]](#)[\[12\]](#)

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of H-Lys(Boc)-OH, from receipt of the chemical to its final disposal.



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Caption: Logical workflow for the safe handling of H-Lys(Boc)-OH.

This guide is intended for use by qualified individuals trained in handling potentially hazardous chemicals. Always refer to the most current Safety Data Sheet provided by the supplier before use.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. apexbt.com [apexbt.com]
- 3. H-Lys(Boc)-OH | Protected Amino Acids for Peptide Synthesis | Baishixing | ETW [etwinternational.com]
- 4. peptide.com [peptide.com]
- 5. scbt.com [scbt.com]
- 6. ≥95%, for peptide synthesis | Sigma-Aldrich [sigmaaldrich.com]
- 7. H-Lys(Boc)-OH | 2418-95-3 [chemicalbook.com]
- 8. chembk.com [chembk.com]
- 9. chemimpex.com [chemimpex.com]
- 10. 2418-95-3 CAS MSDS (H-Lys(Boc)-OH) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 11. anaspec.com [anaspec.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. carlroth.com [carlroth.com]
- 14. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 15. Boc-Lys-OH 99 13734-28-6 [sigmaaldrich.com]
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